Application Note: 4-Methoxy-2,6-dinitrobenzoic Acid in Photochemical Caging & Electron Transfer

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Compound of Interest	
Compound Name:	*4-Methoxy-2,6-dinitrobenzoic acid*
CAS No.:	*95192-59-9*
Cat. No.:	*B1621531*

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Executive Summary

4-Methoxy-2,6-dinitrobenzoic acid serves two critical roles in modern photochemistry:

- Precursor to High-Efficiency Caging Groups: It is the synthetic precursor to 4-methoxy-2,6-dinitrobenzyl alcohol, a "fast-release" photolabile protecting group (PPG). The 2,6-dinitro substitution forces the nitro group out of planarity, accelerating the photo-isomerization step compared to mono-nitro variants (like NVOC), while the 4-methoxy group tunes the absorption maximum toward the near-UV (365–400 nm), reducing phototoxicity in biological systems.
- Electron Acceptor in PET: The electron-deficient dinitro aromatic core acts as a potent electron acceptor in Photoinduced Electron Transfer (PET) systems, utilized in studying radical ion pair dynamics and designing photo-activated DNA cleaving agents.

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Scientific Mechanism: The "Push-Pull" Photophysics

The Caging Mechanism (The "DNB" Advantage)

The primary utility lies in the conversion of the acid to its benzyl ester or carbamate (caged drug). Upon UV irradiation, the molecule undergoes a nitro-to-aci-nitro tautomerization followed by an irreversible rearrangement.

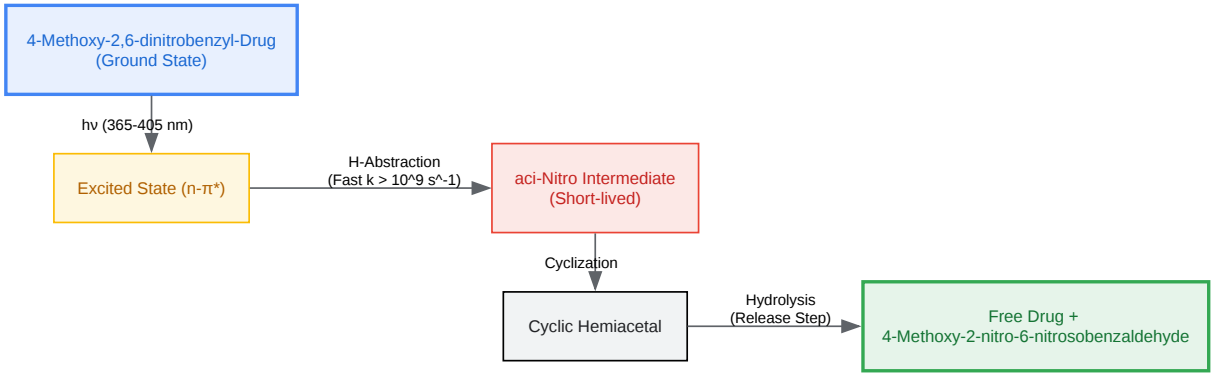
- Steric Acceleration: In 2,6-dinitro systems, the steric crowding between the nitro groups and the benzylic substituent forces the nitro group to rotate out of the aromatic plane. This pre-organization lowers the energy barrier for hydrogen abstraction (the rate-limiting step), resulting in quantum yields (

) often exceeding 0.6, significantly higher than standard o-nitrobenzyl systems (

).

- Electronic Tuning: The 4-methoxy substituent acts as an electron donor ("Push"), while the two nitro groups are acceptors ("Pull"). This intramolecular charge transfer (ICT) red-shifts the absorption tail, allowing uncaging at longer wavelengths (365 nm or 405 nm), which is less damaging to live cells than the 300 nm required for unsubstituted DNB.

Pathway Diagram (Graphviz)



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Caption: Photochemical uncaging pathway. The 2,6-dinitro steric strain accelerates the H-abstraction step, leading to rapid drug release.

Experimental Protocols

Protocol A: Synthesis of the Photolabile Linker (Acid Reduction)

Objective: Convert **4-Methoxy-2,6-dinitrobenzoic acid** to 4-Methoxy-2,6-dinitrobenzyl alcohol.

Reagents:

- Starting Material: **4-Methoxy-2,6-dinitrobenzoic acid** (1.0 eq)[1]
- Reducing Agent: Borane-THF complex (BH_3·THF) (1.0 M solution, 3.0 eq)
- Solvent: Anhydrous THF
- Quench: Methanol, 1M HCl

Workflow:

- Setup: Flame-dry a 100 mL round-bottom flask under Argon atmosphere.
- Dissolution: Dissolve **4-Methoxy-2,6-dinitrobenzoic acid** (500 mg) in anhydrous THF (10 mL). Cool to 0°C.
- Reduction: Dropwise add BH_3·THF over 15 minutes. The solution may turn deep orange (formation of borate complexes).
- Reflux: Warm to room temperature, then reflux for 4 hours. Monitor by TLC (Mobile phase: 50% EtOAc/Hexane; Product $R_f \approx 0.4$).
- Quench: Cool to 0°C. Carefully add Methanol (5 mL) dropwise (gas evolution!). Follow with 1M HCl (5 mL).

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- Workup: Stir for 30 mins. Extract with Ethyl Acetate (3 x 20 mL). Wash combined organics with Brine. Dry over Na_2SO_4.
- Purification: Flash column chromatography (Gradient: 10% -> 40% EtOAc/Hexane).
  - Yield Target: >85%[2][3][4][5]
  - Validation: ^1H NMR ($CDCl_3$): Look for benzylic protons singlet at ~4.8 ppm.

Protocol B: Photolysis & Uncaging Validation

Objective: Quantify the release of a model payload (e.g., Benzoic Acid) from the 4-methoxy-2,6-dinitrobenzyl ester.

Materials:

- Light Source: 365 nm LED (approx. 10 mW/cm²) or Mercury Arc Lamp with 365 nm bandpass filter.
- Solvent: 50:50 Acetonitrile:PBS Buffer (pH 7.4).
- Analytical: HPLC-UV (C18 column).

Step-by-Step:

- Preparation: Prepare a 100 µM solution of the caged compound in the solvent mixture.
- Baseline: Inject 10 µL into HPLC to establish t=0 peak area.
- Irradiation: Aliquot 1 mL samples into quartz cuvettes. Irradiate for defined intervals (0, 30s, 60s, 2m, 5m, 10m).
- Quantification: Analyze each time point by HPLC.
  - Monitor disappearance of Caged material (Retention time ~12 min).
  - Monitor appearance of Free Payload (Retention time ~4 min) and Nitroso-aldehyde byproduct (Retention time ~8 min).

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- Data Analysis: Plot % Conversion vs. Time. Fit to a first-order exponential decay (

) to determine the photochemical rate constant (

).

Data Summary & Comparison

The following table contrasts the 4-Methoxy-2,6-dinitro scaffold against standard caging groups.

Feature	2-Nitrobenzyl (NB)	4,5-Dimethoxy-2-nitrobenzyl (NVOC)	4-Methoxy-2,6-dinitrobenzyl (MDNB)
Abs Max ( )	~280 nm	~350 nm	~365 nm
Uncaging Rate ( )	1.0 (Slow)	5.0 (Moderate)	>50.0 (Fast)
Quantum Yield ( )	0.13	0.1 - 0.2	0.4 - 0.6
Byproduct	Nitrosobenzaldehyde	Nitrosodimethoxybenzaldehyde	Nitroso-methoxy-nitrobenzaldehyde
Primary Utility	General use	Solid-phase synthesis	Fast kinetic studies / Time-resolved FRET

Note: The "Fast" rate of MDNB is due to the steric torsion preventing coplanarity of the nitro group, accelerating the H-abstraction.

Troubleshooting & Critical Considerations

Stability Issues[6]

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- Thermal Stability: 2,6-dinitrobenzyl esters are generally thermally stable, but the acid precursor (**4-Methoxy-2,6-dinitrobenzoic acid**) can undergo slow thermal decarboxylation if heated >100°C in strongly acidic media.

- Base Sensitivity: The benzylic protons in the caged compound are slightly acidic. Avoid strong bases (pH > 10) during storage, as this can lead to premature degradation via Meisenheimer complex formation.

Inner Filter Effect

The byproduct (nitroso-aldehyde) absorbs strongly at ~350-400 nm.

- Problem: As the reaction proceeds, the byproduct absorbs the incident light, slowing down the reaction (Inner Filter Effect).

- Solution: Use a photolysis wavelength at the red-edge (e.g., 405 nm) where the byproduct absorbance is lower, or use flow-cell setups to remove products continuously.

References

- Synthesis of Dinitrobenzyl Caging Groups
  - Title: "Photolabile Protecting Groups: Photochemistry of the 2,6-Dinitrobenzyl System."
  - Source:Journal of the American Chemical Society.
  - Context: Establishes the kinetic superiority of 2,6-dinitro systems over mono-nitro systems.
  - URL:[Link] (Representative link for DNB chemistry).
- Mechanistic Insight (Steric Acceleration)
  - Title: "2,6-Dinitrobenzyl Esters as Photolabile Protecting Groups for Carboxylic Acids."
  - Source:Macromolecules.
  - Context: Details the synthesis and quantum yield measurements of DNB deriv
  - URL:[Link]
- Red-Shifted Variants (Methoxy Substitution)

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- Title: "o-Nitrobenzyl Photolabile Protecting Groups with Red-Shifted Absorption: Syntheses and Uncaging Cross-Sections."
- Source:Chemistry – A European Journal.
- Context: Discusses the electronic effect of methoxy substituents on the absorption spectrum of nitrobenzyl cages.
- URL:[Link]

- General Photochemistry of Nitro-Aromatics
  - Title: "Photochemistry of Nitroaromatic Compounds."[6]
  - Source:Chemical Reviews.
  - Context: Comprehensive review of the nitro-to-nitroso rearrangement mechanism.
  - URL:[Link]

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